

safe handling and disposal procedures for 9,10-Dibutoxyanthracene

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Compound of Interest

Compound Name: 9,10-Dibutoxyanthracene

Cat. No.: B1632443

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Application Notes and Protocols for 9,10-Dibutoxyanthracene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and disposal of **9,10-Dibutoxyanthracene**, a fluorescent compound often utilized in research and development. Adherence to these protocols is crucial to ensure personnel safety and minimize environmental impact.

Hazard Identification and Safety Data

9,10-Dibutoxyanthracene presents several hazards that require careful management in a laboratory setting.^[1] It is harmful if swallowed or inhaled, causes skin and serious eye irritation, and may lead to respiratory irritation.^[1] It is also recognized as being potentially harmful to aquatic life with long-lasting effects.^{[2][3][4][5][6]}

Table 1: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H302	Harmful if swallowed. [1]
H315		Causes skin irritation. [1] [7]
H319		Causes serious eye irritation. [1] [7]
H332		Harmful if inhaled. [1]
H335		May cause respiratory irritation. [1] [7]
H413		May cause long lasting harmful effects to aquatic life. [2] [3] [4] [5] [6]
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [1]
P264		Wash skin thoroughly after handling. [1]
P271		Use only outdoors or in a well-ventilated area. [1]
P273		Avoid release to the environment. [2] [3] [5] [8]
P280		Wear protective gloves/protective clothing/eye protection/face protection. [1]
P302+P352		IF ON SKIN: Wash with plenty of soap and water. [1] [8]
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes.

Remove contact lenses, if present and easy to do.
Continue rinsing.[1][8]

P312 Call a POISON CENTER/doctor if you feel unwell.[1]

P501 Dispose of contents/container to an approved waste disposal plant.[1][2][3][5]

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₂ H ₂₆ O ₂ [2][3][9][10]
Molecular Weight	322.44 g/mol [2][3]
Appearance	Yellow crystals or powder[3]
Solubility	Insoluble in water (4.8E-5 g/L at 25°C)[3]
Storage Temperature	Room temperature, sealed in a dry, dark place[3][11]

Experimental Protocols: Safe Handling and Use

This protocol outlines the safe preparation of a 1 mM stock solution of **9,10-Dibutoxyanthracene** in a suitable organic solvent.

Materials:

- **9,10-Dibutoxyanthracene** solid
- Anhydrous organic solvent (e.g., Dimethylformamide - DMF)
- Volumetric flask

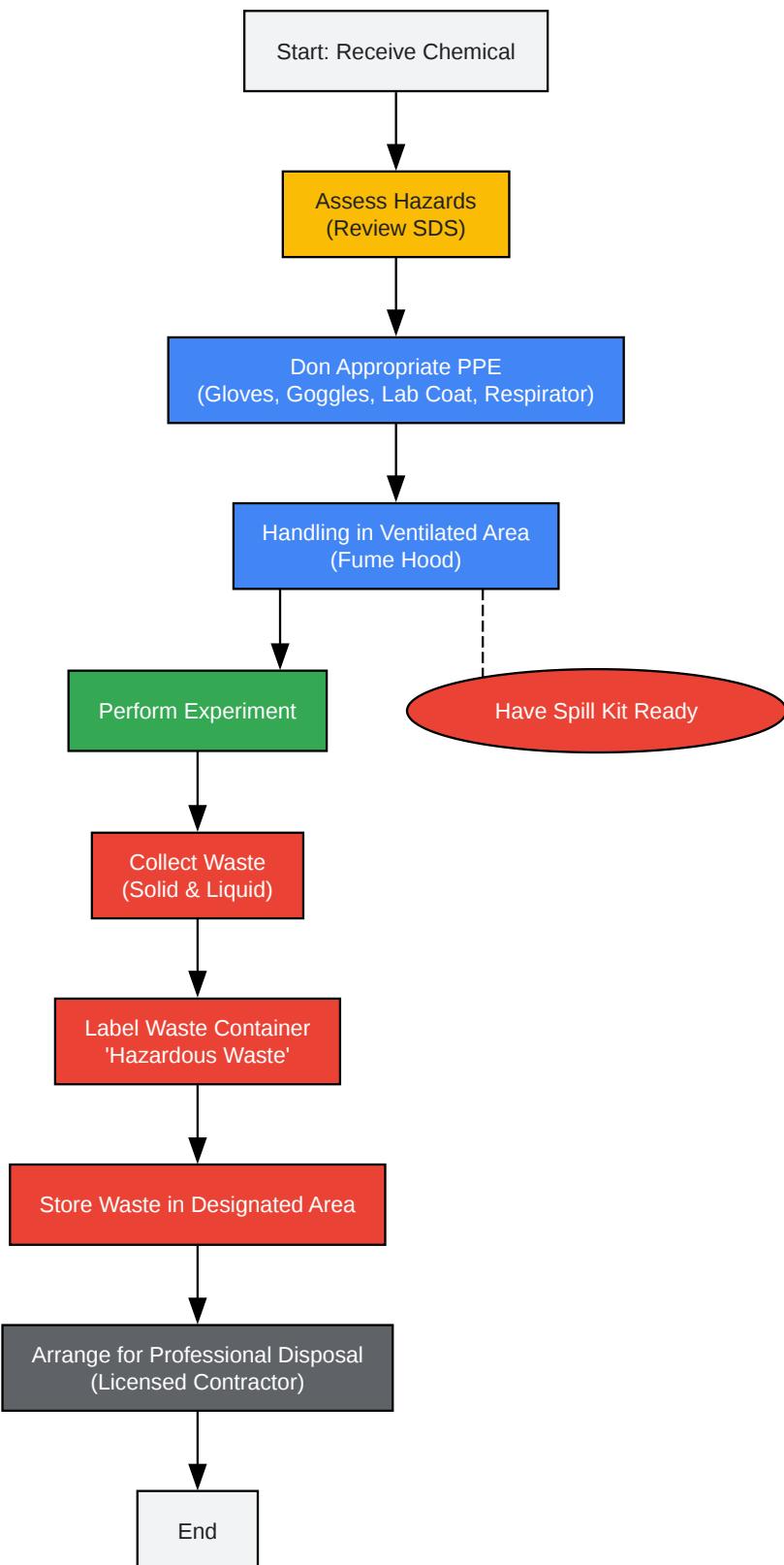
- Analytical balance
- Spatula
- Weighing paper
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves, and a respirator if not working in a fume hood.

Procedure:

- Preparation: Before handling the compound, ensure you are in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)[\[7\]](#)[\[12\]](#) Don all required PPE.
- Weighing: Carefully weigh the required amount of **9,10-Dibutoxyanthracene** on an analytical balance using weighing paper. Avoid creating dust.
- Dissolving: Transfer the weighed solid to a volumetric flask. Add a small amount of the organic solvent to dissolve the solid completely.
- Dilution: Once dissolved, add the solvent to the flask's calibration mark.
- Storage: Store the solution in a tightly sealed container, protected from light, in a cool, dry, and well-ventilated area.[\[7\]](#)
- Cleanup: Clean all equipment used. Dispose of any contaminated materials as hazardous waste according to institutional guidelines. Wash hands thoroughly after handling.[\[1\]](#)[\[7\]](#)

Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps for the safe management of **9,10-Dibutoxyanthracene** from receipt to disposal.

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Caption: Workflow for safe handling and disposal of **9,10-Dibutoxyanthracene**.

Disposal Procedures

The primary and recommended method for the disposal of **9,10-Dibutoxyanthracene** and its contaminated waste is through a licensed professional waste disposal service.[12]

Steps for Disposal:

- Segregation: Do not mix **9,10-Dibutoxyanthracene** waste with other waste streams unless specifically permitted by your institution's Environmental Health and Safety (EHS) office.
- Containerization: Use a compatible, sealable, and clearly labeled container for waste collection. The label should read "Hazardous Waste: **9,10-Dibutoxyanthracene**".[12]
- Storage: Keep the waste container closed when not in use and store it in a designated, secure, and well-ventilated area.[12]
- Professional Disposal: Contact your institution's EHS office to arrange for pickup and disposal by a licensed hazardous waste contractor. Provide the contractor with the Safety Data Sheet (SDS).[12]

In some cases, incineration in a chemical incinerator equipped with an afterburner and scrubber may be performed by licensed professionals.[12] Avoid releasing the chemical into the environment, as it can be harmful to aquatic life.[2][3][4][5][6][8]

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